

# Safety and handling precautions for **tert-butyl 4-hydroxybenzoate**

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## **Compound of Interest**

Compound Name: *tert-Butyl 4-hydroxybenzoate*

Cat. No.: B153417

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An In-depth Technical Guide to the Safety and Handling of **tert-butyl 4-hydroxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tert-butyl 4-hydroxybenzoate** (CAS No. 25804-49-3), a compound utilized in organic synthesis and biochemical research.<sup>[1]</sup> Adherence to these guidelines is crucial for ensuring personal safety and maintaining the integrity of experimental work.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **tert-butyl 4-hydroxybenzoate** is presented in Table 1. This data is essential for the safe handling and storage of the compound.

Table 1: Physical and Chemical Properties of **tert-butyl 4-hydroxybenzoate**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	194.23 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White crystalline solid	<a href="#">[1]</a>
Melting Point	122-125 °C	
Boiling Point	295.6 ± 13.0 °C at 760 mmHg	<a href="#">[2]</a>
Density	1.1 ± 0.1 g/cm <sup>3</sup>	<a href="#">[2]</a>
Flash Point	121.5 ± 12.6 °C	<a href="#">[2]</a>
Solubility	Slightly soluble in water.	

## Hazard Identification and Classification

**tert-Butyl 4-hydroxybenzoate** is classified as a hazardous substance. The GHS hazard classifications are summarized in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed <a href="#">[3]</a>
Skin corrosion/irritation	2	H315: Causes skin irritation <a href="#">[3]</a>
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation <a href="#">[3]</a>
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation <a href="#">[3]</a>

GHS Pictograms:

Exclamation mark

Signal Word: Warning

# Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are paramount to minimizing exposure risks.

## Engineering Controls

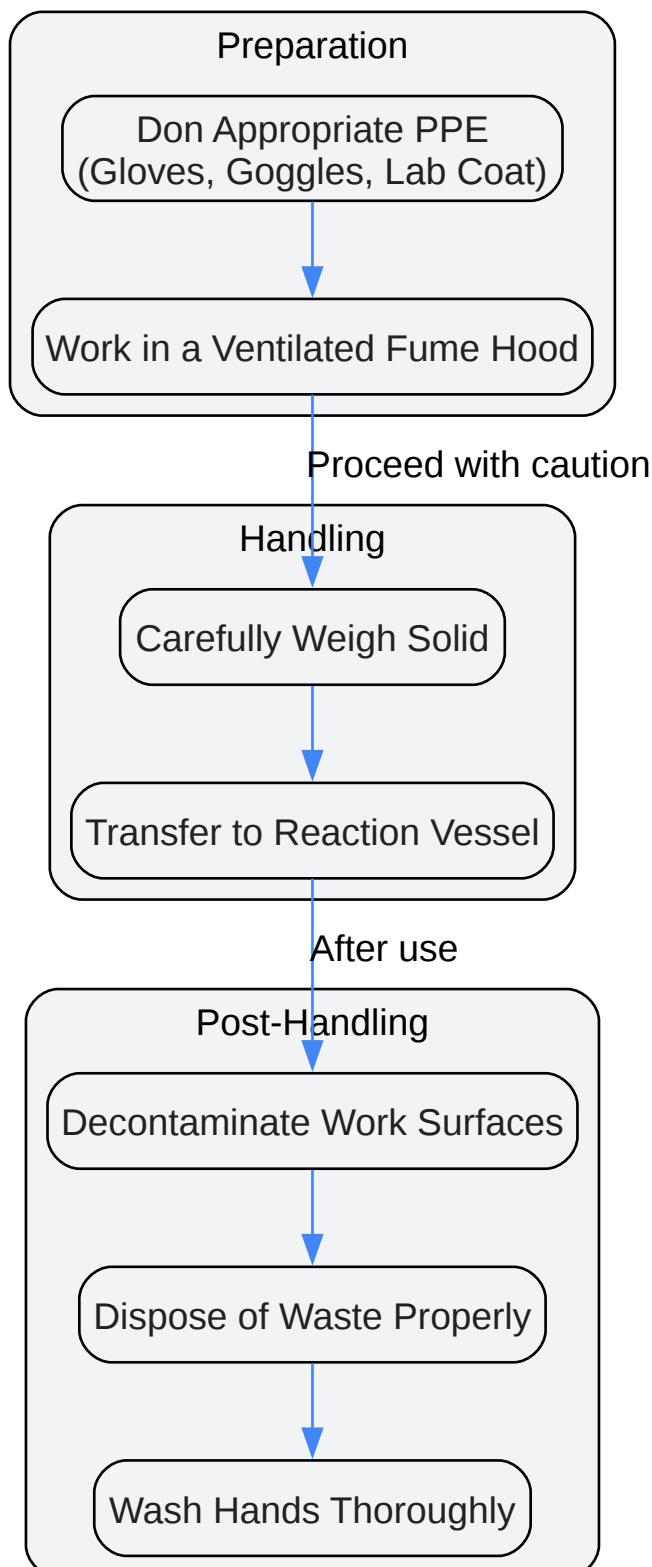
- Use only in a well-ventilated area, preferably in a chemical fume hood.[5][6]
- Ensure that eyewash stations and safety showers are readily accessible.[7]

## Personal Protective Equipment

The following PPE should be worn when handling **tert-butyl 4-hydroxybenzoate**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5][8]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[5][8] Avoid prolonged or repeated skin contact.
- Respiratory Protection: If dusts are generated or ventilation is inadequate, use a NIOSH-approved respirator.[9]

The logical workflow for handling **tert-butyl 4-hydroxybenzoate** is illustrated in the diagram below.

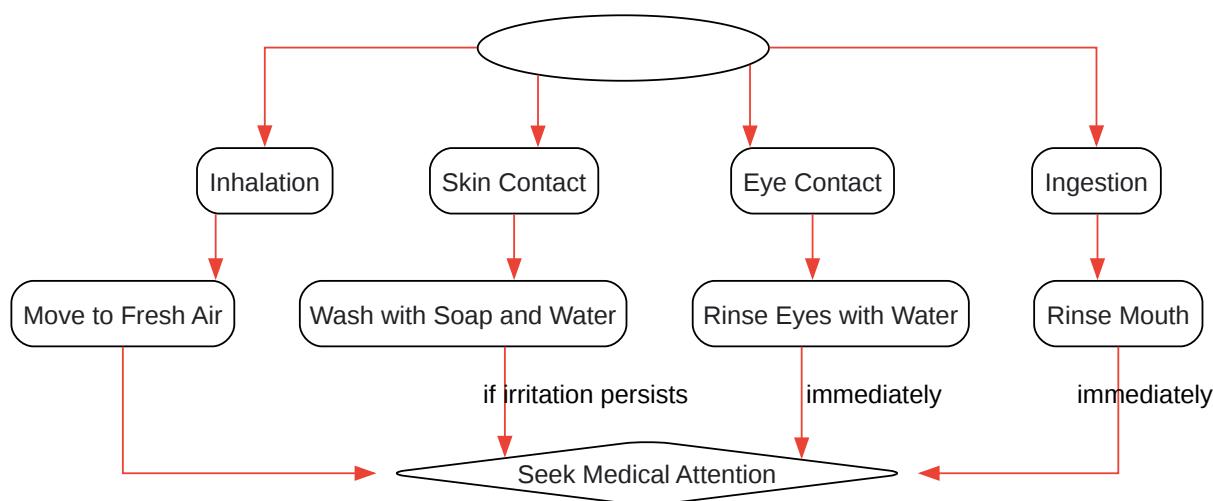
[Click to download full resolution via product page](#)**Caption:** Workflow for Safe Handling

# First Aid Measures

In the event of exposure, follow these first aid procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5][8]
- After Skin Contact: Immediately wash the affected area with plenty of soap and water.[8] Remove contaminated clothing. If skin irritation persists, seek medical attention.[8]
- After Eye Contact: Rinse cautiously with water for several minutes.[8] Remove contact lenses, if present and easy to do. Continue rinsing.[8] Immediately call a poison center or doctor.[8]
- After Ingestion: Rinse mouth with water. Do NOT induce vomiting.[6] Seek immediate medical attention.[5]

The decision-making process for responding to an exposure incident is outlined below.



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**Caption:** First Aid Response Flowchart

## Storage and Stability

- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place.[8]  
[10] Recommended storage temperature is 4°C.
- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[8]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[10]

## Experimental Protocol: Synthesis of **tert-butyl 4-hydroxybenzoate**

The following is a representative experimental protocol for the synthesis of **tert-butyl 4-hydroxybenzoate**, with an emphasis on safety and handling.

## Materials and Equipment

- p-Hydroxybenzoic acid
- tert-Butanol
- DCC (N,N'-Dicyclohexylcarbodiimide)
- DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Potassium carbonate solution
- Saturated sodium chloride solution
- Magnesium sulfate
- Reaction flask, magnetic stirrer, and other standard laboratory glassware

- Column chromatography setup

## Procedure

- Preparation: Don all required PPE (lab coat, safety goggles, and nitrile gloves) and set up the reaction in a chemical fume hood.
- Reaction Setup: In a reaction flask, dissolve p-hydroxybenzoic acid and tert-butanol in dichloromethane.
- Reagent Addition: While stirring vigorously, add DCC and a catalytic amount of DBU to the reaction mixture.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 18 hours. Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Workup:
  - Once the reaction is complete, remove the solvent by rotary evaporation.
  - Dissolve the residue in dichloromethane and filter to remove insoluble byproducts.
  - Wash the filtrate sequentially with saturated sodium bicarbonate solution, potassium carbonate solution, and saturated sodium chloride solution.
  - Dry the organic phase with magnesium sulfate, filter, and evaporate the solvent.
- Purification: Purify the crude product by column chromatography to obtain pure **tert-butyl 4-hydroxybenzoate**.

This protocol is adapted from a known synthesis method.[\[1\]](#)

## Disposal Considerations

Dispose of **tert-butyl 4-hydroxybenzoate** and any contaminated materials in accordance with local, state, and federal regulations.[\[8\]](#) Do not allow the chemical to enter drains or waterways.  
[\[8\]](#)

## Toxicological Information

The toxicological properties of **tert-butyl 4-hydroxybenzoate** have not been thoroughly investigated.<sup>[8]</sup> It is classified as harmful if swallowed.<sup>[3]</sup> For the related compound, butylparaben, the oral LD50 in rats is > 2000 mg/kg.<sup>[7]</sup> It is important to handle this chemical with care to minimize any potential health risks.

This guide is intended to provide comprehensive safety and handling information for **tert-butyl 4-hydroxybenzoate**. It is not a substitute for a thorough understanding of the chemical's properties and the implementation of sound laboratory practices. Always consult the most up-to-date Safety Data Sheet (SDS) before working with any chemical.

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